

ATN-161 Trifluoroacetate Salt: In Vivo Animal Model Application Notes and Protocols

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Compound of Interest

Compound Name: ATN-161 trifluoroacetate salt

Cat. No.: B605673

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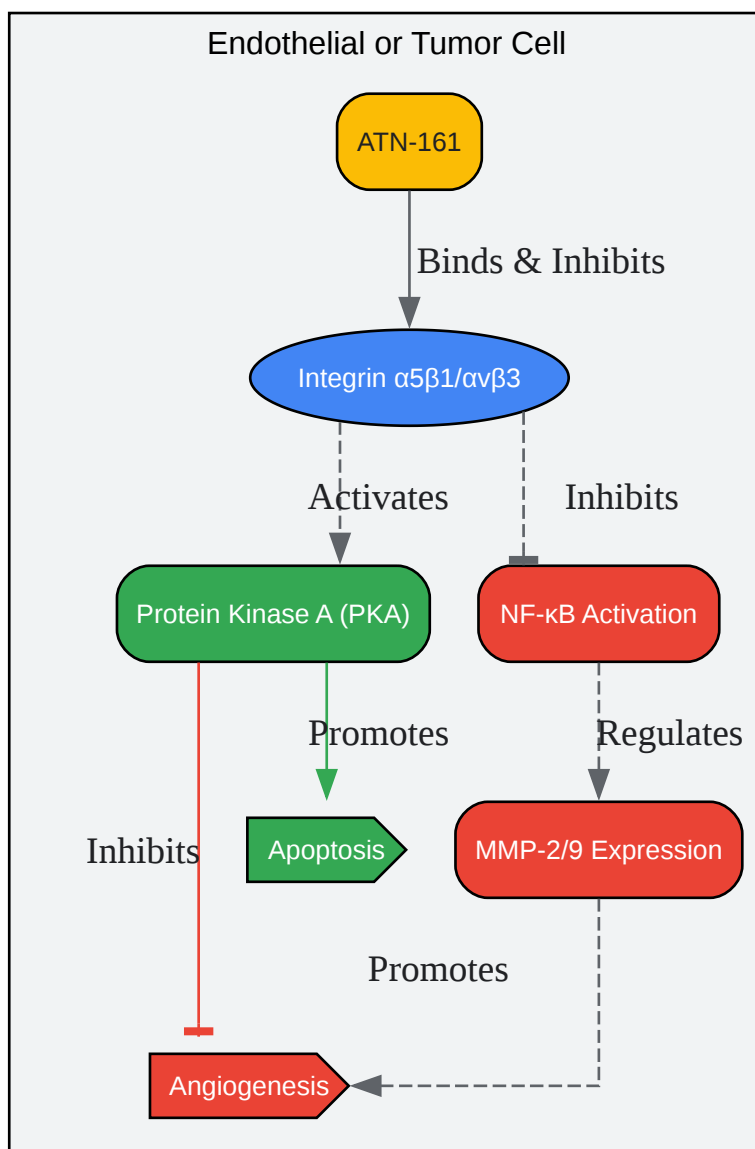
Abstract

ATN-161, a small peptide antagonist of integrin $\alpha 5 \beta 1$, has demonstrated significant anti-angiogenic and anti-tumor activity in a variety of preclinical animal models.[1][2] As a derivative of the PHSRN synergy region of fibronectin, ATN-161 (Ac-PHSCN-NH₂) targets integrins, such as $\alpha 5 \beta 1$ and $\alpha v \beta 3$, which are crucial for tumor growth, progression, and angiogenesis.[1][2] This document provides detailed application notes and protocols for the in vivo use of **ATN-161 trifluoroacetate salt** in various animal models, summarizing key quantitative data and outlining experimental methodologies.

Mechanism of Action

ATN-161 functions by binding to the β subunit of several integrins, thereby inhibiting their function.[1] This interaction is thought to lock the integrin in an inactive state.[2] The anti-angiogenic effects of ATN-161 may be mediated by modulating integrin signaling in a protein kinase A (PKA)-dependent manner.[1] In various cancer models, ATN-161 has been shown to decrease microvessel density, inhibit tumor cell proliferation, and increase apoptosis.[2][3] In models of ocular neovascularization, it inhibits vascular leakage and the development of new blood vessels.[4][5]

Below is a diagram illustrating the proposed signaling pathway of ATN-161.



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Caption: Proposed signaling pathway of ATN-161.

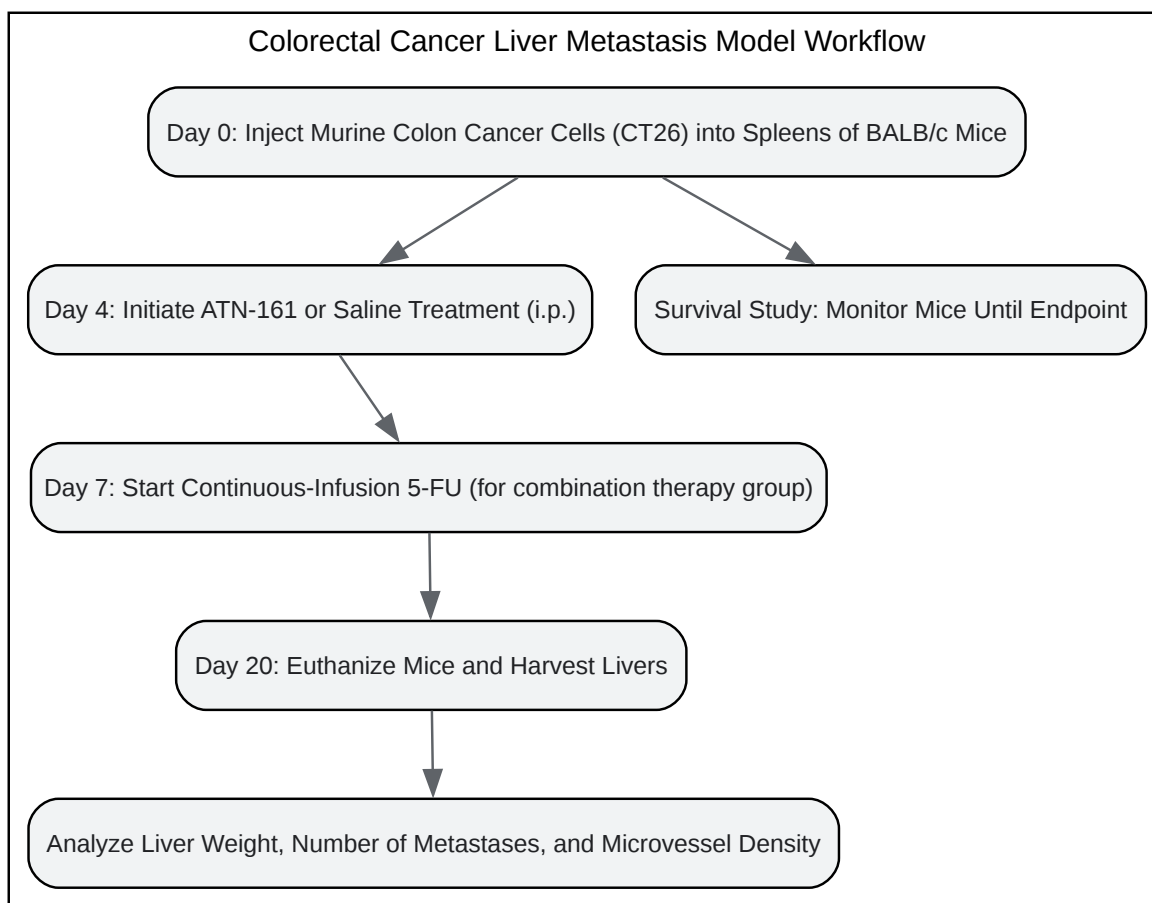
In Vivo Animal Models and Protocols

ATN-161 has been evaluated in several in vivo models, including those for cancer and ocular diseases. A notable characteristic of ATN-161 is the observation of a U-shaped dose-response curve in some models, where the optimal therapeutic effect is observed within a specific dose range, with diminished activity at both lower and higher doses.^{[1][6]}

Colorectal Cancer Liver Metastasis Model

This model investigates the efficacy of ATN-161 in reducing the formation of liver metastases from colorectal cancer cells.[3]

Experimental Workflow:



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